

dibenzyl terephthalate NMR characterization

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Compound Focus: Dibenzyl terephthalate

CAS No.: 19851-61-7

Cat. No.: S1496223

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NMR Characterization Data

The table below summarizes the proton NMR (^1H NMR) data for **dibenzyl terephthalate** as reported in a synthesis study [1].

Chemical Shift (δ , ppm)	Multiplicity	Proton Count	Assignment
8.2	Singlet (s)	10H	Aromatic protons (monosubstituted benzene)
7.5	Singlet (s)	9H	Aromatic protons (disubstituted benzene and benzyl alcohol)
5.4	Singlet (s)	1H	Hydroxyl (OH) group from benzyl alcohol
4.8	Singlet (s)	4H	Methylene group (-CH ₂ -)
2.9	Singlet (s)	7H	Other traces*

*Note: The authors of the study concluded that the product was **dibenzyl terephthalate** but contained **impurities of benzyl alcohol and other traces** [1]. The signals at 5.4 ppm (OH) and 2.9 ppm are likely from these impurities and not from the pure compound.

Experimental Context and Protocols

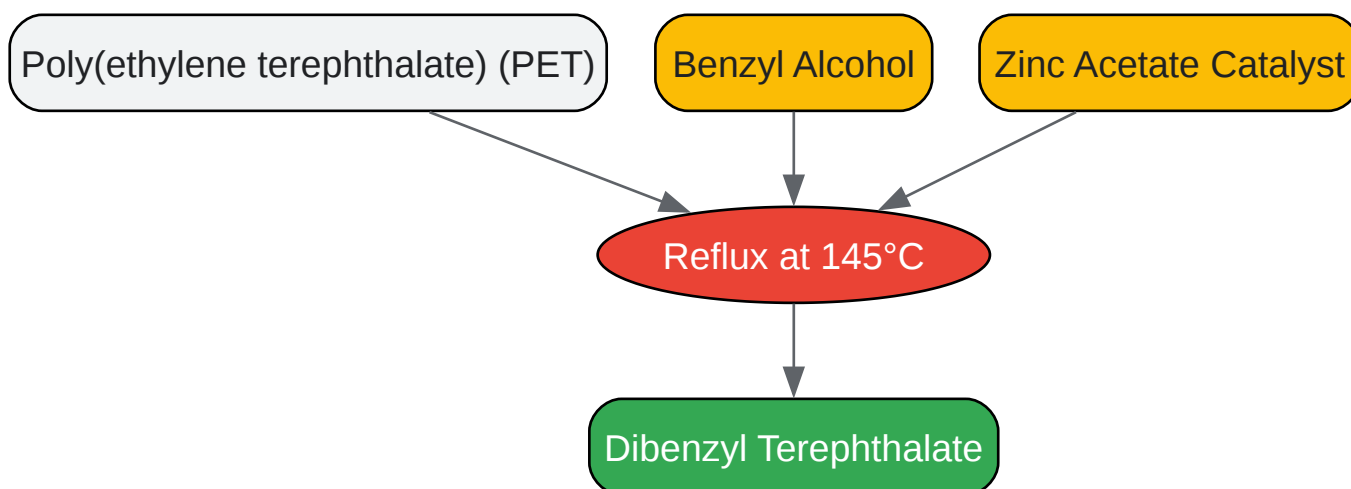
The NMR data was obtained as part of a synthesis procedure where poly(ethylene terephthalate) or PET waste was depolymerized. Here are the key methodological details [1]:

- **Synthesis:** PET plastic was degraded by refluxing in benzyl alcohol at 145 °C for 28 hours using a zinc acetate catalyst.
- **Purification:** The crude product of the degradation was purified via recrystallization using methanol.
- **Characterization:** The purified product was characterized by ^1H NMR spectroscopy alongside other techniques like FTIR and thin-layer chromatography (TLC). The TLC results showed a single spot, suggesting the product was a primary compound, though the NMR indicated the presence of some impurities.

For researchers, ^1H NMR is recognized as a powerful and essential tool for elucidating the structure of PET degradation products, providing critical information about hydrogen-1 nuclei within the molecules [2].

Relationship Diagram

To clarify the chemical relationship, the diagram below shows how **dibenzyl terephthalate** is derived from the depolymerization of PET.



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Guidance for Further Research

Based on the available information, here is some guidance for your continued work:

- **Verify Purity:** The reported spectrum likely shows a product containing impurities [1]. For a definitive characterization of pure **dibenzyl terephthalate**, you would need to consult a pure standard or a more extensive purification and analysis.
- **Consult Broader Literature:** The general approach of using ^1H NMR to characterize PET degradation products like **MHET (mono(2-hydroxyethyl) terephthalate)** and **BHET (bis(2-hydroxyethyl) terephthalate)** is well-established [2] [3]. The principles for interpreting the aromatic and methylene proton regions are directly applicable to **dibenzyl terephthalate**.
- **Find a Standard:** Searching for the compound "1,4-Benzenedicarboxylic acid, bis(phenylmethyl) ester" (its IUPAC name) in commercial chemical databases or spectral libraries may provide a reference spectrum [4].

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References

1. Sintesis Dibenzil Tereftalat Melalui Depolimerisasi Plastik Poli... - Neliti [neliti.com]
2. New combined absorption/ ^1H NMR method for qualitative ... [pmc.ncbi.nlm.nih.gov]
3. Analytical methods for the investigation of enzyme-catalyzed ... [pmc.ncbi.nlm.nih.gov]
4. 1,4-Benzenedicarboxylic acid, bis(phenylmethyl) ester - PubChem [pubchem.ncbi.nlm.nih.gov]

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